

# foramsulfuron sequential glufosinate applications fescue control

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## Compound Focus: Foramsulfuron

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## Herbicide Profiles and Modes of Action

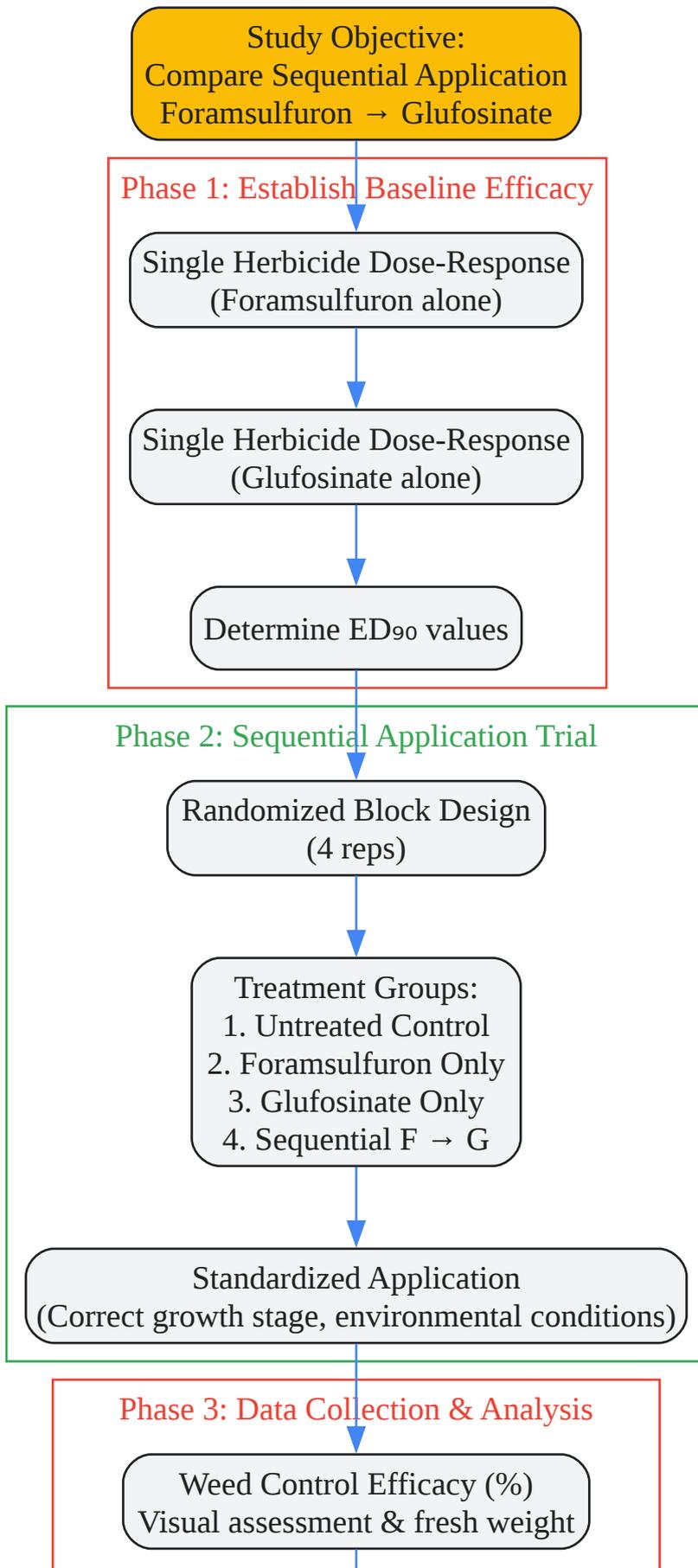
The table below summarizes key characteristics of **foramsulfuron** and glufosinate based on the search results.

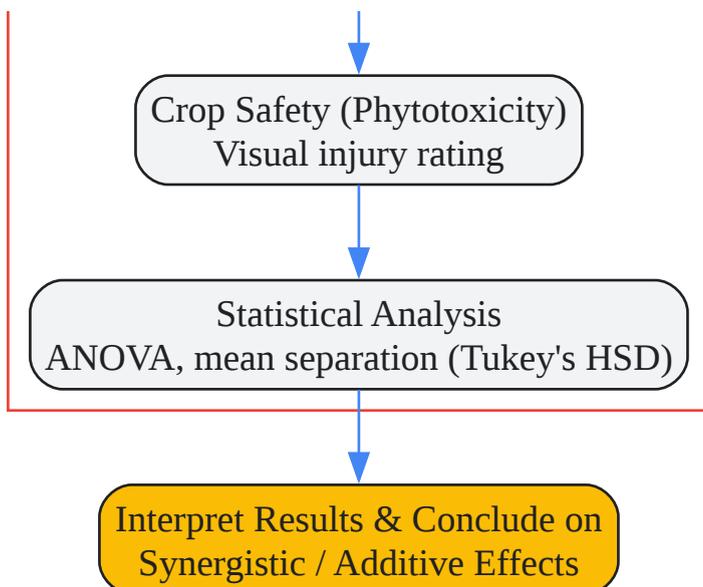
Characteristic	Foramsulfuron	Glufosinate (and newer formulations)
Herbicide Group (MoA)	HRAC Group B (WSSA Group 2) [1]	HRAC Group 10 (e.g., Liberty Ultra, Zalo) [2]
Mode of Action	Acetolactate synthase (ALS) inhibitor [1]	Glutamine synthetase (GS) inhibitor [3]
Application Type	Selective, post-emergence [1]	Post-emergence (in resistant crops or as a burndown) [2]
Example Formulations	Option, Revolver, Tribute [1]	Liberty 280 SL, Liberty Ultra, Zalo (premix with quizalofop) [2]
Key Metabolic Target	Inhibits synthesis of branched-chain amino acids (valine, leucine, isoleucine) [1]	Leads to toxic accumulation of ammonia and disruption of photorespiration [3]

- **Foramsulfuron:** This is a sulfonylurea herbicide that acts by inhibiting the acetolactate synthase (ALS) enzyme, which is crucial for the synthesis of the branched-chain amino acids valine, leucine, and isoleucine. The stoppage of this metabolic pathway stunts plant growth and leads to death [1].
- **Glufosinate:** This is a broad-spectrum herbicide that inhibits the glutamine synthetase (GS) enzyme. This inhibition causes ammonia to accumulate to toxic levels within the plant tissues, resulting in rapid plant death [3]. Newer formulations like **Liberty Ultra** contain the more active L-glufosinate isomer, allowing for lower application rates [2].

## Proposed Experimental Workflow

Since direct data on the sequential application was not found, the following workflow outlines a robust methodological approach to generate the comparative data you require.





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## Guidance for Locating Further Information

Given the gap in the search results, here are practical steps to find the specific experimental data you need:

- **Refine Your Search Strategy:** Use more precise terms in academic databases like **Google Scholar**, **Web of Science**, or **CAB Abstracts**. Search for phrases like "**foramsulfuron** glufosinate interaction", "sequential application ALS inhibitor GS inhibitor", or "fescue control in turfgrass systems".
- **Consult Regulatory and Manufacturer Data:** Explore the technical brochures and regulatory submission documents held by the manufacturers of these herbicides (e.g., Bayer CropScience for **foramsulfuron** and BASF/Bayer for glufosinate products). These documents often contain detailed, unpublished study data.
- **Explore Adjacent Research:** Look for studies that use a similar methodological approach but with different ALS and GS inhibitor herbicides. The principles and experimental design can often be adapted to your specific herbicide pair.

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## References

1. (Ref: AE F130360) Foramsulfuron [sitem.herts.ac.uk]
2. Breaking Down the New Herbicides for 2025 Growing ... [striptillfarmer.com]
3. How target-site glufosinate resistance works [ahri.uwa.edu.au]

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